

Technical Guide: BBQ-650®-dT-CE Phosphoramidite

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bbq-650-DT cep*

Cat. No.: *B13407223*

[Get Quote](#)

Executive Summary

BBQ-650-dT-CE Phosphoramidite (Blackberry Quencher 650 attached to Deoxythymidine) is a high-performance dark quencher designed for internal incorporation into oligonucleotide probes.^[1] Unlike 3'-terminal quenchers (CPGs), this phosphoramidite allows for the strategic placement of the quencher moiety within the sequence or at the 5' end, replacing a thymidine base.

It is engineered to quench long-wavelength fluorophores (550–750 nm), such as Cy5, Cy5.5, TAMRA, and Texas Red, filling a critical gap where traditional quenchers (like BHQ-1 or Dabcyl) are inefficient. Its core utility lies in Dual-Labeled Probes (TaqMan®), Molecular Beacons, and FRET-based structural studies.

Chemical Identity & Specifications

The nomenclature "**Bbq-650-DT cep**" refers to the specific phosphoramidite derivative of the Blackberry Quencher 650.

Full Chemical Name

The IUPAC-compliant chemical description for the phosphoramidite is: 5'-O-(4,4'-Dimethoxytrityl)-5-[6-(9-[4-nitro-2',5'-dimethoxyazobenz-4'-yldiazo]-julolidin-8-oxy)-hexylamidoethyl-3-acrylimido]-2'-deoxyUridine-3'-O-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite.[2]

Structural Components[3]

- **Chromophore (BBQ-650):** An electron-rich 8-alkoxyjulolidine moiety coupled via a diazo linkage to a nitro-substituted azobenzene. This extended -system creates a bathochromic shift, pushing absorbance into the red/near-IR region.
- **Nucleoside Base:** 2'-deoxyUridine modified at the C5 position. (Functionally acts as a Thymidine analog, hence the "-dT" designation).
- **Reactive Group:** 2-cyanoethyl N,N-diisopropyl phosphoramidite (CEP) for standard -cyanoethyl phosphoramidite chemistry.

Key Physical Data

Property	Specification
Catalog Name	BBQ-650®-dT-CE Phosphoramidite
CAS Number	905554-46-3
Molecular Formula	
Molecular Weight	1441.57 g/mol
Appearance	Dark blue/black powder
Solubility	Soluble in Dichloromethane (DCM) and Acetonitrile (ACN) mixtures

Photophysical Properties[4][6][7][8]

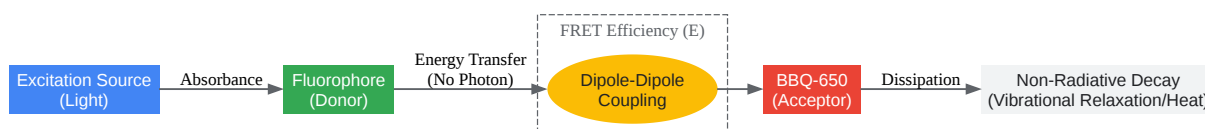
BBQ-650 is a dark quencher, meaning it dissipates absorbed energy as heat (non-radiative decay) rather than re-emitting light.[3]

- Absorption Maximum (): ~650 nm [1][4][5][6][3][7][8]
- Quenching Range: 550 nm – 750 nm [1][9][10][4][5][6][3]
- Extinction Coefficient (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">): ~40,667 (at 598 nm in Methanol) [11]

Mechanism of Action (FRET & Static)

BBQ-650 operates via two primary mechanisms depending on the probe state:

- FRET (Förster Resonance Energy Transfer): Distance-dependent dipole-dipole coupling. Efficient when the fluorophore's emission spectrum overlaps with BBQ-650's absorption spectrum.
- Static (Contact) Quenching: Formation of a ground-state complex (H-type dimer) between the fluorophore and quencher, often seen in Molecular Beacons (hairpin loops).



[Click to download full resolution via product page](#)

Figure 1: Mechanism of non-radiative energy transfer from a donor fluorophore to the BBQ-650 acceptor.

Synthesis Protocol: Internal Incorporation

This protocol outlines the incorporation of BBQ-650-dT into an oligonucleotide using an automated DNA synthesizer.

Reagent Preparation

Critical Step: BBQ-650-dT is hydrophobic. Improper dissolution leads to nozzle clogging or poor coupling.

- Solvent: Use a mixture of Dichloromethane (DCM) and Acetonitrile (ACN).[2]
- Ratio: Dissolve initially in pure anhydrous DCM, then dilute with ACN. Recommended final ratio: 1:1 or 3:1 (ACN:DCM) depending on synthesizer specifications.
- Concentration: 0.1 M (standard for DNA).

Automated Cycle Parameters

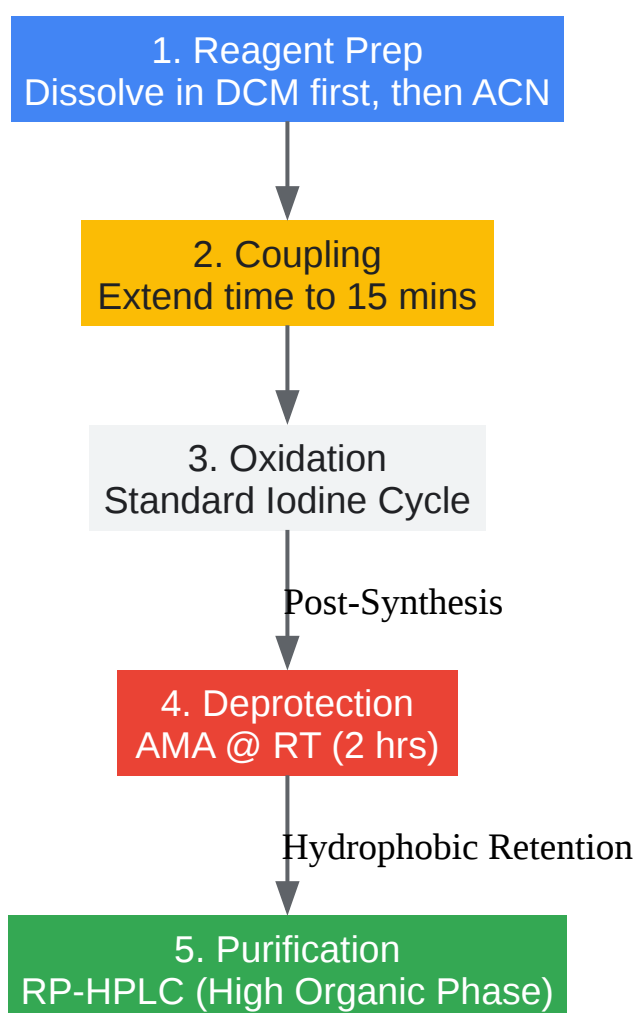
Step	Parameter	Rationale
Coupling Time	10–15 minutes	The bulky julolidine/azo structure slows diffusion and kinetics compared to standard nucleosides.
Activator	ETT (5-Ethylthio-1H-tetrazole) or BTT	Standard activators are sufficient; ETT is preferred for faster kinetics.
Oxidation	0.02 M Iodine in THF/Pyridine/H ₂ O	Standard oxidation is compatible.
Capping	Acetic Anhydride / N-Methylimidazole	Standard capping prevents deletion sequences.

Deprotection & Cleavage

BBQ-650 is stable to standard ammonium hydroxide but can degrade under harsh, prolonged heating.

- Recommended Method:AMA (Ammonium Hydroxide / 40% Methylamine, 1:1 v/v).[9][4]

- Condition: Room Temperature for 2 hours OR 65°C for 10 minutes.
- Benefit: Fast cleavage minimizes quencher exposure to basic conditions.
- Alternative: Ammonium Hydroxide (conc.).
 - Condition: Room Temperature for 24–36 hours (UltraMild chemistry) or 55°C for 4–8 hours.
 - Warning: Avoid "Fast Deprotection" reagents containing t-butylamine if not validated.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for synthesizing BBQ-650-modified oligonucleotides.

Applications & Quality Control

Primary Applications

- Multiplex qPCR: Allows the use of red-channel dyes (Cy5, ROX) without crosstalk from standard quenchers (BHQ-1/FAM).
- SNP Genotyping: Internal placement via BBQ-650-dT allows for shorter, more specific probes compared to end-labeled probes.
- In-situ Hybridization: High stability makes it suitable for FISH probes.

Quality Control (QC)

- HPLC: The BBQ-650 moiety is highly lipophilic.
 - Observation: The product peak will elute significantly later than unmodified oligos on a Reverse-Phase (C18) column.
 - Mobile Phase: Requires high concentrations of Acetonitrile/Methanol to elute.
- Mass Spectrometry (ESI-MS):
 - Target Mass = (MW of Oligo) + (MW of BBQ-650-dT residue).
 - Ensure the deprotection did not result in degradation (loss of nitro group or azo linkage).[2]

References

- Glen Research. BBQ-650®-dT-CE Phosphoramidite Product Specification. Retrieved from [\[Link\]](#)
- Berry & Associates. BlackBerry® Quencher 650 (BBQ-650®) Technical Data. Retrieved from [\[Link\]](#)[2][11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. BBQ-650™-dT CE-Phosphoramidite | LGC, Biosearch Technologies \[biosearchtech.com\]](#)
- [2. biosearchtech.a.bigcontent.io \[biosearchtech.a.bigcontent.io\]](#)
- [3. glenresearch.com \[glenresearch.com\]](#)
- [4. Cambio - Excellence in Molecular Biology \[cambio.co.uk\]](#)
- [5. glenresearch.com \[glenresearch.com\]](#)
- [6. BlackBerry® Quencher - BBQ-650® Quencher Oligonucleotide Labeling \[biosyn.com\]](#)
- [7. genelink.com \[genelink.com\]](#)
- [8. Dark Quencher Modifications \[eurofinsgenomics.co.in\]](#)
- [9. glenresearch.com \[glenresearch.com\]](#)
- [10. BlackBerry Quenchers | LGC, Biosearch Technologies \[biosearchtech.com\]](#)
- [11. biosearchtech.a.bigcontent.io \[biosearchtech.a.bigcontent.io\]](#)
- To cite this document: BenchChem. [Technical Guide: BBQ-650®-dT-CE Phosphoramidite]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13407223/docs#technical-guide-bbq-650-dt-ce-phosphoramidite\]](https://www.benchchem.com/product/b13407223/docs#technical-guide-bbq-650-dt-ce-phosphoramidite)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)